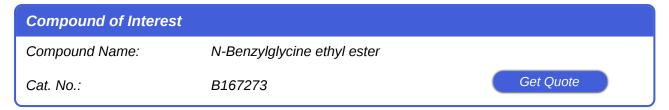


N-Benzylglycine Ethyl Ester (CAS 6436-90-4): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

N-Benzylglycine ethyl ester, with the CAS number 6436-90-4, is a versatile organic compound that serves as a crucial building block in a multitude of chemical syntheses.[1][2] Its unique molecular structure, incorporating a benzyl group, a glycine moiety, and an ethyl ester, makes it a valuable intermediate in the pharmaceutical, agrochemical, and dyestuff industries. [3][4] This technical guide provides an in-depth overview of the core properties, synthesis, and applications of **N-Benzylglycine ethyl ester**, tailored for professionals in research and development.

Physicochemical and Spectral Properties

N-Benzylglycine ethyl ester is typically a colorless to light yellow liquid under standard conditions.[1] It is characterized by its limited solubility in water but shows good solubility in organic solvents such as ethanol and dichloromethane.[2][4] A summary of its key physicochemical properties is presented in the table below.



Property	Value	Reference
Molecular Formula	C11H15NO2	[1][5]
Molecular Weight	193.24 g/mol	[1][6]
Boiling Point	140-142 °C at 10 mmHg	[3]
Density	1.031 g/mL at 25 °C	[3]
Refractive Index (n20/D)	1.506	
Flash Point	113 °C (235.4 °F) - closed cup	[7]
Appearance	Clear colorless to light yellow liquid	[1]
Solubility	Not miscible or difficult to mix in water	[3][4]

Spectral data, including 1H NMR, IR, and Mass Spectrometry, are available for **N-Benzylglycine ethyl ester**, confirming its structure.[5][8][9] These data are crucial for quality control and for researchers to verify the identity and purity of the compound.

Synthesis of N-Benzylglycine Ethyl Ester

Several synthetic routes to **N-Benzylglycine ethyl ester** have been reported. A common and efficient method involves the N-alkylation of glycine ethyl ester hydrochloride with benzyl chloride.[10] Another established method is the reaction of ethyl bromoacetate with benzylamine.[11]

Experimental Protocol: Synthesis from Glycine Ethyl Ester Hydrochloride and Benzyl Chloride

This protocol is adapted from a reported procedure and outlines a cost-effective method for the synthesis of **N-Benzylglycine ethyl ester**.[10]

Materials:

Glycine ethyl ester hydrochloride

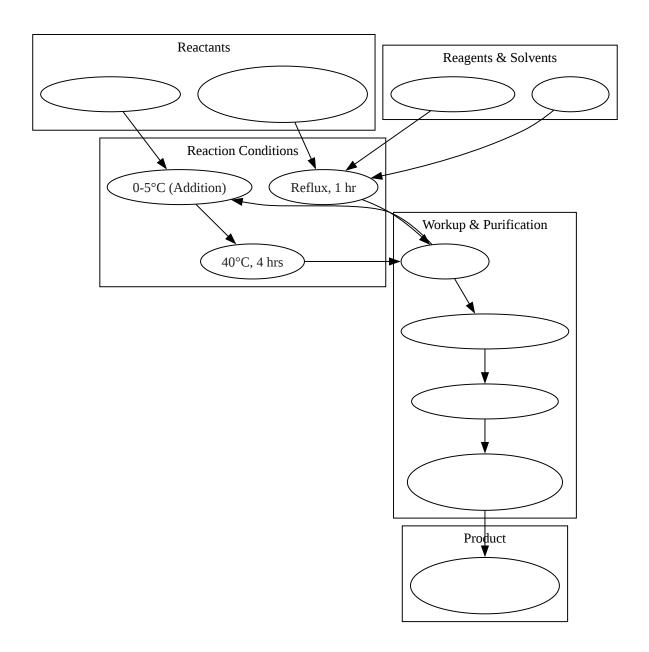


- Triethylamine
- Ethanol
- · Benzyl chloride
- Anhydrous magnesium sulfate

Procedure:

- To a flask, add 28.0 g of glycine ethyl ester hydrochloride, 20.0 g of triethylamine, and 200 ml of ethanol.
- Heat the mixture to reflux and maintain for 1 hour.
- Cool the mixture, which will result in the precipitation of a white solid.
- Filter the solid and add another 20.0 g of triethylamine to the filtrate.
- Cool the mixture to 0-5°C.
- Slowly add 27.8 g of benzyl chloride dropwise to the cooled mixture.
- After the addition is complete, allow the reaction to proceed at 40°C for 4 hours.
- Upon completion, filter the reaction mixture.
- Wash the filtrate with water until it is neutral.
- Dry the solution with anhydrous magnesium sulfate and then filter off the drying agent.
- The final product is obtained by distilling the residue under reduced pressure at 100°C, collecting the fraction at 139-142°C. This process yields a pale yellow oily liquid.[10]





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Figure 1: Synthesis workflow for **N-Benzylglycine ethyl ester**.



Applications in Research and Development

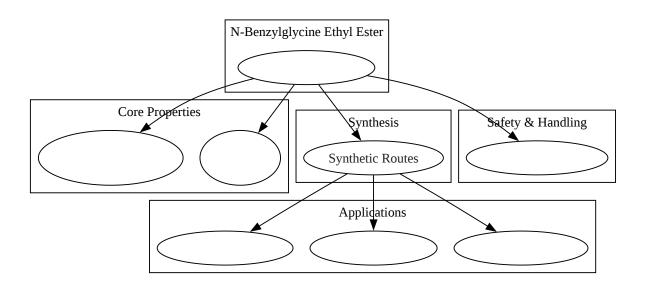
N-Benzylglycine ethyl ester is a highly valuable intermediate with a wide range of applications:

- Pharmaceutical Synthesis: It is a key starting material in the development of various pharmaceuticals, particularly those targeting neurological disorders.[1] Its structure is amenable to modifications, making it a versatile scaffold for creating amino acid derivatives and peptide analogs.[1]
- Peptide Synthesis: The compound is utilized in solution-phase peptide synthesis.
- Agrochemicals and Dyestuffs: It serves as an important raw material and intermediate in the production of agrochemicals and dyes.[3][4]
- Biochemical Research: Researchers use N-Benzylglycine ethyl ester in studies related to amino acid metabolism to better understand metabolic pathways.[1]
- Asymmetric Synthesis: It can act as a chiral auxiliary in asymmetric synthesis, which is critical for producing enantiomerically pure compounds, a crucial aspect of modern drug development.[1]
- Cosmetic Formulations: In the cosmetics industry, it is used to enhance the skin absorption and stability of active ingredients.[1]
- Food Industry: It is also utilized as a flavoring agent in various food products.[1]

Safety and Handling

N-Benzylglycine ethyl ester is classified as a combustible liquid.[7] Appropriate personal protective equipment, including eye shields and gloves, should be worn when handling this compound.[12] It should be stored in a cool, dry, and well-ventilated place in a tightly closed container.[4] It is incompatible with strong oxidizing agents.[4] For detailed safety information, refer to the Safety Data Sheet (SDS).[12][13]





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Figure 2: Key aspects of **N-Benzylglycine ethyl ester**.

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